

Comprehensive Safety and Handling Guide for trans-1,2-Dichloroethylene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: trans-1,2-Dichloroethylene

Cat. No.: B151667

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This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for the safe handling of **trans-1,2-dichloroethylene** in a laboratory setting. The following information is intended for researchers, scientists, and drug development professionals to minimize risks and ensure a safe working environment.

Hazard Identification and Exposure Limits

trans-1,2-Dichloroethylene is a highly flammable, colorless liquid with a sharp, harsh odor.[1] [2] It is crucial to handle this chemical in a well-ventilated area and away from ignition sources. [3][4] Vapors are heavier than air and may accumulate in low-lying areas, posing a risk of flashback fire.[5]

Exposure can cause irritation to the eyes, skin, and respiratory tract.[6] High concentrations can lead to central nervous system effects such as dizziness, drowsiness, and nausea.[6][7]

Occupational Exposure Limits:

The following table summarizes the established airborne exposure limits for **trans-1,2-dichloroethylene**.

Agency	Exposure Limit (Time-Weighted Average)
OSHA PEL	200 ppm (790 mg/m ³) over an 8-hour workshift[6][7][8]
NIOSH REL	200 ppm (790 mg/m ³) over a 10-hour workshift[6][7][8]
ACGIH TLV	200 ppm (790 mg/m ³) over an 8-hour workshift[6][7]

NIOSH Immediately Dangerous to Life or Health (IDLH): 1,000 ppm.[7]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure. The following recommendations are based on the hazards associated with **trans-1,2-dichloroethylene**.

Eye and Face Protection:

- Wear tightly fitting safety goggles with side shields.[4]
- Use a face shield in situations where splashing is a possibility.[4]

Skin and Body Protection:

- Wear a flame-retardant and anti-static lab coat or protective clothing.[4][9]
- Ensure full-length pants and closed-toe shoes are worn.[9]
- For significant splash potential, an apron or chemical-resistant suit may be necessary.[4]

Hand Protection: The choice of glove material is critical for preventing skin contact.

Breakthrough times can vary based on glove thickness and manufacturer. Always inspect gloves for damage before use and discard them after contact.[10][11]

Glove Material	Breakthrough Time/Recommendation
Viton™/Butyl Rubber	Recommended, 12 mil thickness showed a breakthrough time of 11 minutes in one study. [10]
Polyvinyl Alcohol (PVA)	Recommended for protection. [12]
Nitrile Rubber	Provides some protection, but breakthrough times can be short (e.g., 11 minutes for 15 mil). [10] Not recommended for prolonged contact. [13]
Natural Rubber (Latex)	Not recommended for chlorinated solvents. [13]

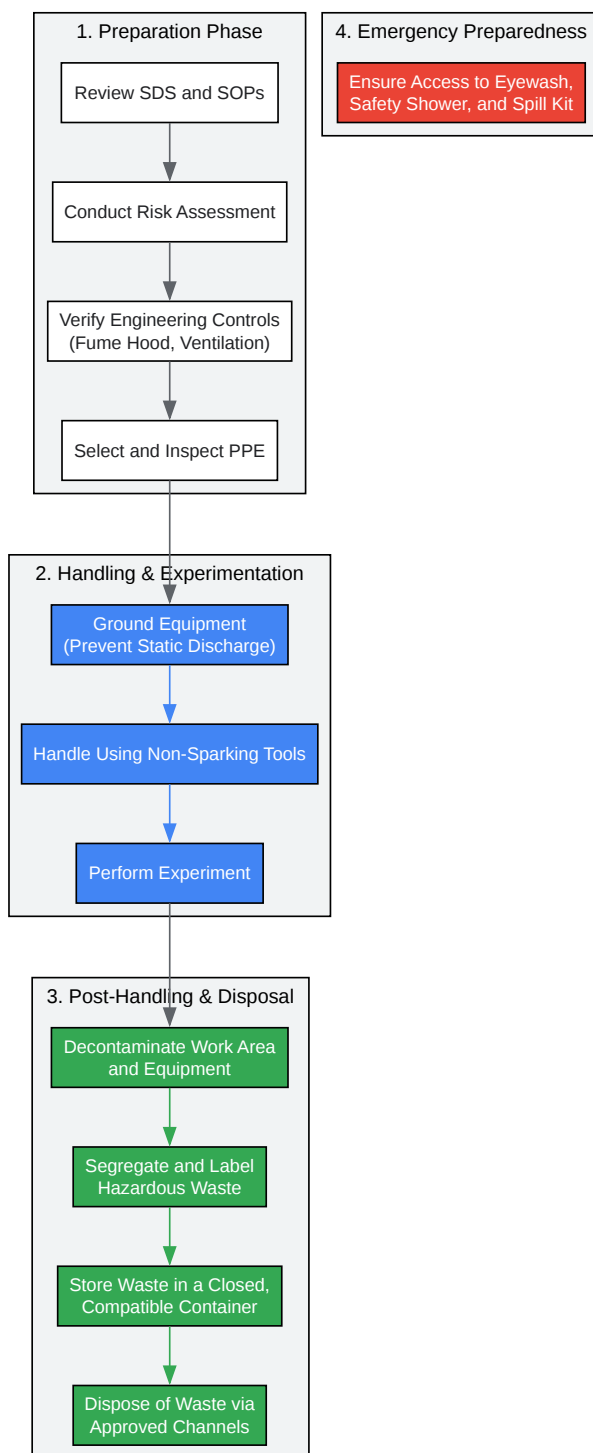
Respiratory Protection:

- Work should be conducted in a certified chemical fume hood or with adequate local exhaust ventilation to keep airborne concentrations below exposure limits.[\[4\]](#)[\[6\]](#)
- If engineering controls are insufficient or during emergency situations, a NIOSH-approved respirator with organic vapor cartridges is required.[\[11\]](#) For high concentrations, a full-face respirator or a self-contained breathing apparatus (SCBA) may be necessary.

Safe Handling and Storage Protocol

Workflow for Handling **trans-1,2-Dichloroethylene**

Safe Handling Workflow for trans-1,2-Dichloroethylene

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Caption: A procedural workflow for the safe handling of **trans-1,2-dichloroethylene**.

Step-by-Step Handling Procedure:

- Preparation: Before beginning work, thoroughly review the Safety Data Sheet (SDS) and any relevant Standard Operating Procedures (SOPs).[3]
- Ventilation: Ensure work is conducted in a properly functioning chemical fume hood or an area with sufficient local exhaust ventilation.[4]
- Ignition Sources: Eliminate all potential ignition sources, including open flames, hot surfaces, and sparks.[4] Use non-sparking tools and explosion-proof equipment.[3][11]
- Static Control: Ground and bond all containers and transfer equipment to prevent static electricity discharge.[11]
- Chemical Transfer: When transferring the chemical, do so carefully to avoid splashing.
- Personal Hygiene: Wash hands thoroughly after handling and before eating, drinking, or smoking.[4] Remove any contaminated clothing immediately.[4]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[5]
- The recommended storage temperature is typically 2-8°C in an explosion-proof refrigerator. [3]
- Protect from light, air, and moisture.[3][5]
- Store away from incompatible materials such as strong oxidizers, strong alkalis, and certain metals like copper.[8]

Emergency and Disposal Procedures

Accidental Release Measures:

- Evacuate: Immediately evacuate unnecessary personnel from the spill area.[3]
- Ventilate: Ensure the area is well-ventilated.

- Control Ignition Sources: Eliminate all ignition sources.[3]
- Containment: For small spills, absorb with a dry, inert chemical absorbent (e.g., vermiculite, sand).[3] For large spills, dike the area to contain the liquid.[3]
- Collection: Use non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[3]

First Aid:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide artificial respiration and seek immediate medical attention.[3][14]
- Skin Contact: Immediately remove contaminated clothing and wash the affected skin area with plenty of soap and water for at least 15 minutes.[3][14] Seek medical attention.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present.[3] Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting.[4] Rinse the mouth with water and seek immediate medical attention.[14]

Disposal Plan: **trans-1,2-Dichloroethylene** and any materials contaminated with it are considered hazardous waste.

- Collection: Collect waste in its original container or a compatible, properly labeled container. [5] Do not mix with other waste streams.[5]
- Regulations: All disposal must be conducted in strict accordance with local, state, and federal regulations.[5][15]
- Professional Disposal: Arrange for disposal through a licensed hazardous waste management facility.[4][5] Releases of 1,000 pounds or more must be reported to the National Response Center.[4][16]

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- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for trans-1,2-Dichloroethylene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b151667#personal-protective-equipment-for-handling-trans-1-2-dichloroethylene>]

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